

Ammonium Bromate: A Critically Unstable and Forbidden Compound

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium bromate

Cat. No.: B075889

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WARNING: **Ammonium bromate** is an extremely unstable and explosive material. It is classified as "Forbidden" for transportation by the U.S. Department of Transportation (49 CFR §172.101) and other international regulatory bodies.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) This document serves as a critical safety warning and not as a guide for handling, as any use of this substance is strongly discouraged due to the severe risk of violent, spontaneous explosion.

Ammonium bromate is a powerful oxidizing agent and is highly sensitive to shock, friction, and heat.[\[7\]](#)[\[8\]](#) Its inherent instability is due to the presence of the oxidizing bromate anion and the reducing ammonium cation in the same molecule. This combination makes the compound prone to rapid and violent decomposition.

Inherent Hazards and Instability

Ammonium bromate is a colorless crystalline solid that is soluble in water but poorly soluble in ethanol.[\[9\]](#) It is known to be dangerously unstable, with decomposition occurring even at low temperatures.

Thermal Instability:

- Decomposition: The compound slowly decomposes at temperatures as low as -5°C.[\[9\]](#)
- Explosion: It is reported to explode violently at 54°C to 56°C.[\[7\]](#)[\[9\]](#)

Sensitivity:

- The ammonium halates, including **ammonium bromate**, are very sensitive to shock and friction, which can trigger an explosion.[7]

Decomposition Reactions: The decomposition of **ammonium bromate** can proceed through several pathways, producing a variety of hazardous substances.[9] One of the documented decomposition reactions is:



This reaction produces nitrogen gas, bromine vapor, and oxygen, leading to a rapid and significant increase in pressure and the potential for a violent explosion.

Regulatory Status: Forbidden for Transport

Ammonium bromate is explicitly listed as a "Forbidden" material for transportation in the U.S. Department of Transportation's Hazardous Materials Table (49 CFR §172.101).[1][2][3][4][5][6] This classification means that it is illegal to offer for transportation or transport this material. This prohibition underscores the extreme and unpredictable danger it poses.

Personal Protective Equipment (PPE): A Prohibitive Stance

Due to its extreme instability, there is no established set of personal protective equipment that can ensure safety when handling **ammonium bromate**. The primary safety protocol is to avoid its synthesis, handling, and use entirely. Any attempt to work with this compound carries a high risk of a catastrophic incident.

Operational and Disposal Plan: Prohibition and Emergency Response

Operational Plan: The only safe operational plan concerning **ammonium bromate** is one of prohibition. Researchers, scientists, and drug development professionals should not attempt to synthesize, isolate, or use this compound. Alternative, more stable reagents should always be sought.

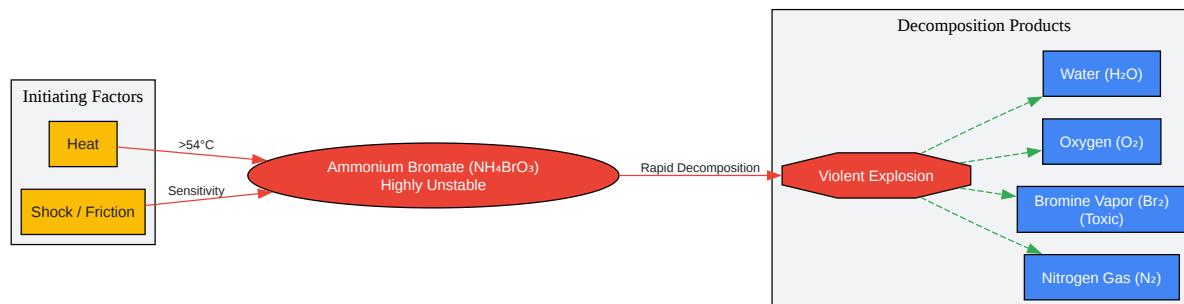
Disposal Plan: Given that **ammonium bromate** should not be synthesized or handled, a standard disposal plan is not applicable. In the event of accidental synthesis or discovery, immediate consultation with explosive ordnance disposal (EOD) or a specialized hazardous materials team is imperative. Under no circumstances should an untrained individual attempt to handle or dispose of this material.

Emergency Procedures

In the unlikely and dangerous event that one encounters a situation involving **ammonium bromate**, the following steps are critical:

- Evacuate Immediately: Evacuate all personnel from the immediate and surrounding area.
- Do Not Touch: Do not attempt to move, touch, or disturb the material.
- Alert Authorities: Contact your institution's environmental health and safety department and local emergency services, including the fire department and a bomb disposal unit. Clearly state that you are dealing with a potentially explosive and forbidden hazardous material.
- Isolate the Area: Prevent any unauthorized access to the area until specialized personnel arrive.

The following diagram illustrates the inherent instability and explosive decomposition of **ammonium bromate**.



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Caption: Explosive decomposition of **Ammonium Bromate**.

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